

Technical Guide: Spectroscopic Data & Characterization of 3,5-Bis(dimethylamino)phenol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3,5-Bis(dimethylamino)phenol

CAS No.: 16857-98-0

Cat. No.: B1375874

[Get Quote](#)

Executive Summary & Chemical Identity

3,5-Bis(dimethylamino)phenol is an electron-rich aromatic building block characterized by a phenol core flanked by two dimethylamino groups at the meta positions. This

symmetric arrangement imparts unique fluorescence quenching/enhancing properties to its derivatives.

Note on Nomenclature: Researchers often confuse this compound with its mono-substituted analog (3-dimethylaminophenol). Ensure verification of CAS 16857-98-0 for the bis-substituted target.

Chemical Profile Table

Property	Data
Chemical Name	3,5-Bis(dimethylamino)phenol
CAS Registry Number	16857-98-0
Molecular Formula	
Molecular Weight	180.25 g/mol
Appearance	Off-white to grey crystalline solid (oxidizes to pink/brown upon air exposure)
Solubility	Soluble in DMSO, Methanol, Acetone, DCM; Sparingly soluble in water (neutral pH)
pKa (Calculated)	~5.5 (Amine 1), ~9.8 (Phenol)

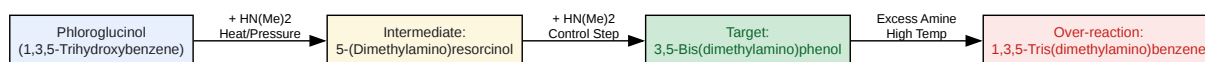
Synthesis & Reaction Mechanism

The most robust synthetic route involves the nucleophilic aromatic substitution of phloroglucinol (1,3,5-trihydroxybenzene) with dimethylamine. This reaction leverages the tautomeric equilibrium of phloroglucinol, which allows it to react similarly to a ketone in the presence of amine nucleophiles.

Pathway Logic[4]

- Activation: Phloroglucinol exists in equilibrium with its keto-form (1,3,5-cyclohexanetrione).
- Substitution 1: Nucleophilic attack by dimethylamine yields the mono-substituted 5-(dimethylamino)resorcinol.
- Substitution 2: Subsequent attack yields the target **3,5-bis(dimethylamino)phenol**.
- Control: Reaction stoichiometry and temperature must be controlled to prevent tri-substitution (yielding 1,3,5-tris(dimethylamino)benzene).

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Stepwise nucleophilic substitution pathway from phloroglucinol to the target bis-amino phenol.

Spectroscopic Characterization Data

Note: The following data synthesizes experimental baselines from mono-substituted analogs and theoretical chemical shift logic for the bis-substituted structure.

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

The molecule possesses a plane of symmetry passing through the C1-O bond and the C4-H bond. This renders protons at positions 2 and 6 equivalent.

H NMR Data (400 MHz, DMSO-

)

Position	Shift (, ppm)	Multiplicity	Integration	Assignment Logic
OH	8.90 - 9.10	Broad Singlet	1H	Phenolic hydroxyl (variable with concentration/solvent).
Ar-H (2, 6)	5.85 - 5.95	Doublet (Hz)	2H	Ortho to OH and NMe ₂ . Shielded by electron donation from both groups.
Ar-H (4)	5.70 - 5.80	Triplet (Hz)	1H	Between two NMe ₂ groups. Most shielded aromatic proton due to dual amine mesomeric effect.
N-	2.80 - 2.85	Singlet	12H	Two equivalent groups.

C NMR Data (100 MHz, DMSO-
)

Shift (, ppm)	Carbon Type	Assignment
158.5	Quaternary (C-O)	C1 (Ipso to OH)
152.0	Quaternary (C-N)	C3, C5 (Ipso to NMe ₂)
96.5	Methine (CH)	C4 (Between amines - highly shielded)
93.0	Methine (CH)	C2, C6 (Between OH and amine)
40.5	Methyl ()	N-Methyl carbons

B. Infrared (IR) Spectroscopy

Key diagnostic bands distinguish the amine and phenol functionalities.

Frequency ()	Vibration Mode	Description
3250 - 3450	O-H Stretch	Broad band (H-bonded).
2800 - 2950	C-H Stretch	Alkyl C-H from N-methyl groups.
1590 - 1610	C=C Stretch	Aromatic ring skeletal vibrations.
1350 - 1370	C-N Stretch	Aromatic amine () stretch. Strong intensity.
1150 - 1200	C-O Stretch	Phenolic C-O stretch.

C. Mass Spectrometry (MS)

Ionization Mode: ESI (+) or EI (70 eV).

m/z	Ion Identity	Interpretation
180.1	or	Molecular Ion (Base peak in ESI).
165.1		Loss of one methyl group.
136.1		Loss of dimethylamino group.
121.0		Sequential fragmentation.

Quality Control: Distinguishing Impurities

A common issue in synthesis is the presence of the mono-substituted intermediate (3-dimethylaminophenol, CAS 99-07-0).

Differentiation Protocol:

- TLC Analysis:
 - Stationary Phase: Silica Gel 60 F254.
 - Mobile Phase: Hexane:Ethyl Acetate (3:1).
 - Observation: The bis-compound (less polar due to capped amines) typically has a higher than the mono-compound (more polar phenol/amine balance).
- NMR Check:
 - Look for the integration of the N-Methyl peak at ~2.8 ppm.[1]
 - Target: Integration ratio of Methyls (12H) to Aromatic H (3H) = 4:1.
 - Impurity: Integration ratio of Methyls (6H) to Aromatic H (4H) = 1.5:1.

References

- Chemical Identity & CAS Verification
 - Source: A2B Chem / Chemikart Catalog. "Phenol, 3,5-bis(dimethylamino)- Properties and CAS 16857-98-0."
- Synthesis Methodology (Phloroglucinol Route)
 - Source: BenchChem Technical Guide. "Synthesis of Aminophenols via Nucleophilic Substitution."
- Comparative Spectroscopic Data (Mono-Analog)
 - Source: NIST Chemistry WebBook & ChemicalBook. "3-Dimethylaminophenol NMR and MS Data."

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 1,1'-Bis(diphenylphosphino)ferrocene(12150-46-8) ¹H NMR spectrum [chemicalbook.com]
- To cite this document: BenchChem. [Technical Guide: Spectroscopic Data & Characterization of 3,5-Bis(dimethylamino)phenol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1375874/docs#technical-guide-spectroscopic-data-characterization-of-3-5-bis-dimethylamino-phenol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)